

Definitive Guide to n-Propylammonium Bromide: Nomenclature, Synthesis, and Applications

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Compound of Interest

Compound Name: *Propyl ammonium bromide*

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Executive Summary

This technical guide addresses the nomenclature confusion surrounding Propylamine hydrobromide and Propylammonium bromide, confirming they are synonyms for the same chemical entity (CAS 4905-83-3). Beyond nomenclature, this document serves as a protocol-driven handbook for the synthesis, purification, and application of n-Propylammonium Bromide (n-PABr).

While historically used as a pharmaceutical intermediate, n-PABr has recently emerged as a critical ligand in halide perovskite photovoltaics. It functions as a macroscopic spacer cation in Ruddlesden-Popper (2D) and Quasi-2D perovskite phases, significantly enhancing environmental stability and open-circuit voltage (

) in next-generation solar cells.

Part 1: Nomenclature and Chemical Identity

The "Versus" Resolution

There is no chemical difference between Propylamine hydrobromide and Propylammonium bromide. They describe the same salt formed by the neutralization of n-propylamine with

hydrobromic acid.

- Propylamine hydrobromide: Emphasizes the acid-base origin ().
- Propylammonium bromide: Emphasizes the ionic lattice structure (), which is the accurate description in the solid state.

Critical Distinction: Researchers must distinguish n-Propylammonium bromide (the subject of this guide) from 3-Bromopropylammonium bromide (CAS 5003-71-4). The latter contains a bromine atom on the alkyl chain and exhibits drastically different reactivity (e.g., nucleophilic substitution capabilities).

Chemical Profile (CAS 4905-83-3)[1][2][3]

Property	Specification
IUPAC Name	Propan-1-aminium bromide
Common Synonyms	n-Propylamine hydrobromide; n-PABr; PABr
Chemical Formula	()
Molecular Weight	140.02 g/mol
Appearance	White hygroscopic crystals or powder
Melting Point	180–182 °C [1]
Solubility	High: Water, Ethanol, DMF, DMSO / Low: Diethyl Ether, Toluene
Acidity	Weakly acidic in aqueous solution (of conjugate acid 10.[1][2]7)

Part 2: High-Purity Synthesis Protocol

Objective: Synthesize "Perovskite-Grade" (>99.5%) n-PABr. Impurities such as oxidized amines or residual water can introduce non-radiative recombination centers in solar cells, severely reducing efficiency.

Reagents

- n-Propylamine (): >99%, redistilled if yellow.
- Hydrobromic Acid (HBr): 48 wt. % in water (ACS Reagent).
- Solvents: Ethanol (Anhydrous), Diethyl Ether (Anhydrous).

Step-by-Step Methodology

1. Acid-Base Neutralization (Exothermic)

- Setup: Place a 250 mL round-bottom flask containing 50 mL ethanol in an ice bath (0 °C). Stir magnetically.
- Addition: Add n-Propylamine (100 mmol, ~8.2 mL).
- Reaction: Dropwise, add Hydrobromic Acid (110 mmol, slight excess) over 30 minutes. Maintain temperature <10 °C to prevent oxidation.
- Equilibration: Stir at 0 °C for 2 hours. The solution should remain clear.

2. Solvent Removal

- Transfer to a rotary evaporator.[\[3\]](#)
- Evaporate solvents at 60 °C under reduced pressure until a white precipitate forms.
- Note: A yellow tint indicates oxidation; if observed, recrystallization is mandatory.

3. Purification (The "Washing" Step)

- Suspend the wet solid in cold Diethyl Ether (50 mL). n-PABr is insoluble in ether, while unreacted amine and organic impurities remain dissolved.
- Vacuum filter using a Buchner funnel.
- Repeat the ether wash 3 times.

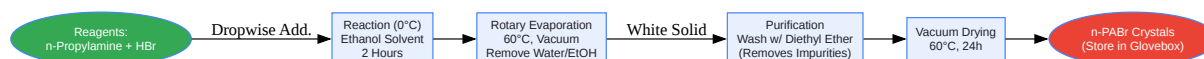
4. Recrystallization (Optional for Device Grade)

- Dissolve the crude solid in a minimum amount of boiling ethanol.
- Slowly cool to room temperature, then to -20 °C.
- Filter the pristine white needles.

5. Drying

- Dry in a vacuum oven at 60 °C for 12–24 hours. Store in a nitrogen-filled glovebox.

Synthesis Workflow Diagram



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Figure 1: Critical path for the synthesis of high-purity n-Propylammonium Bromide.

Part 3: Applications in Perovskite Photovoltaics

The primary modern utility of n-PABr is in defect passivation and dimensional engineering of Lead Halide Perovskites ().

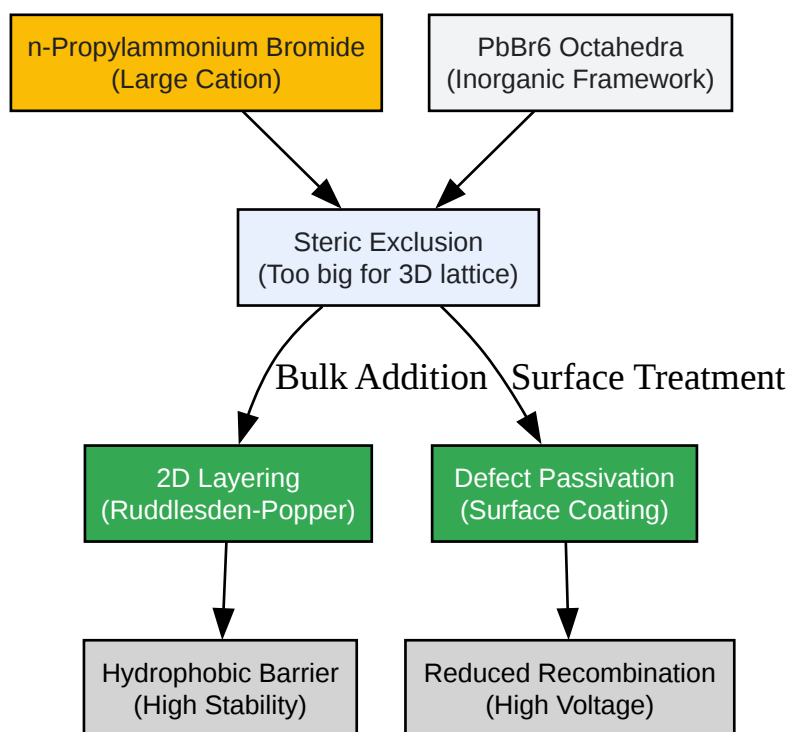
Mechanism: The "Spacer" Effect

Standard 3D perovskites (e.g., Methylammonium Lead Bromide,

) suffer from moisture instability. Introducing n-PABr, which has a larger ionic radius than Methylammonium (MA) or Cesium (Cs), breaks the 3D lattice.

- Quasi-2D Formation: n-PABr acts as a "barrier" cation, slicing the 3D octahedra into 2D sheets (Ruddlesden-Popper phase).
 - Formula:
 - Result: The hydrophobic propyl chains repel moisture, significantly increasing device lifetime [2].
- Surface Passivation: When applied as a thin coating on top of a 3D film, n-PABr fills halide vacancies at the surface, reducing non-radiative recombination and boosting [3].

Structural Logic Diagram



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Figure 2: Mechanistic role of n-PABr in modifying perovskite crystal dimensionality and electronic properties.

Part 4: Characterization Standards

To validate the identity and purity of synthesized n-PABr, the following data should be obtained.

Proton NMR (¹H-NMR)

Solvent: DMSO-

- 0.88 ppm (t, 3H): Terminal methyl group ().
- 1.55 ppm (m, 2H): Middle methylene group ().
- 2.75 ppm (t, 2H): Methylene adjacent to nitrogen (). Shifted downfield due to electronegativity.
- 7.6–7.8 ppm (br s, 3H): Ammonium protons (). Broadening indicates exchangeable protons.

X-Ray Diffraction (XRD)

- Powder: Sharp crystalline peaks indicating high purity.
- In Perovskite Films: The appearance of low-angle peaks () confirms the formation of the 2D superstructure (spacing between layers).

Solubility Check

- Pass: Dissolves instantly in water or DMF.
- Fail: Turbidity in ethanol (indicates inorganic salt contamination) or solubility in toluene (indicates free amine).

References

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